

Environmental Fate and Degradation of 3,7-Dimethyloctanal: A Technical Guide

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Compound of Interest

Compound Name: 3,7-Dimethyloctanal

Cat. No.: B3032866

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An In-depth Examination of the Biodegradation, Abiotic Degradation, Bioaccumulation Potential, and Ecotoxicity of **3,7-Dimethyloctanal** for Researchers, Scientists, and Drug Development Professionals.

Introduction

3,7-Dimethyloctanal, a branched-chain saturated aldehyde, sees use as a fragrance ingredient in various consumer products. Its presence in household and personal care items necessitates a thorough understanding of its environmental fate and potential ecological impact. This technical guide provides a comprehensive overview of the current scientific knowledge regarding the degradation pathways, bioaccumulation potential, and ecotoxicity of **3,7-Dimethyloctanal**, intended to inform risk assessment and guide future research.

Physicochemical Properties

A summary of the key physicochemical properties of **3,7-Dimethyloctanal** is presented in Table 1. These properties are fundamental to understanding its behavior and partitioning in the environment.

Table 1: Physicochemical Properties of **3,7-Dimethyloctanal**

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₀ O	[1]
Molecular Weight	156.27 g/mol	[1]
CAS Number	5988-91-0	[2]
Appearance	Colorless to pale yellow clear liquid	[1]
Water Solubility	Practically insoluble	[1]
log Kow (Octanol-Water Partition Coefficient)	3.4	[2]
Vapor Pressure	0.3315 hPa @ 20°C (estimated)	[3]

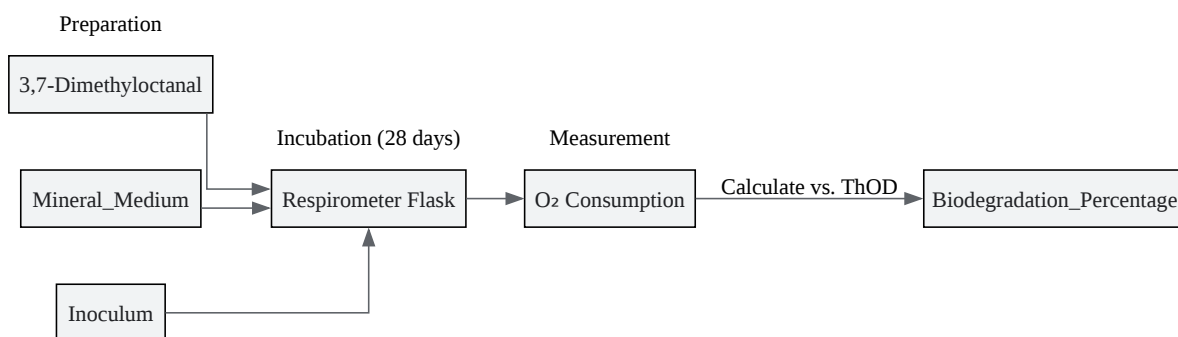
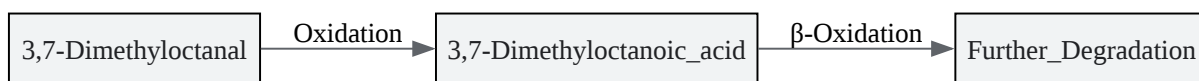
Environmental Fate and Degradation

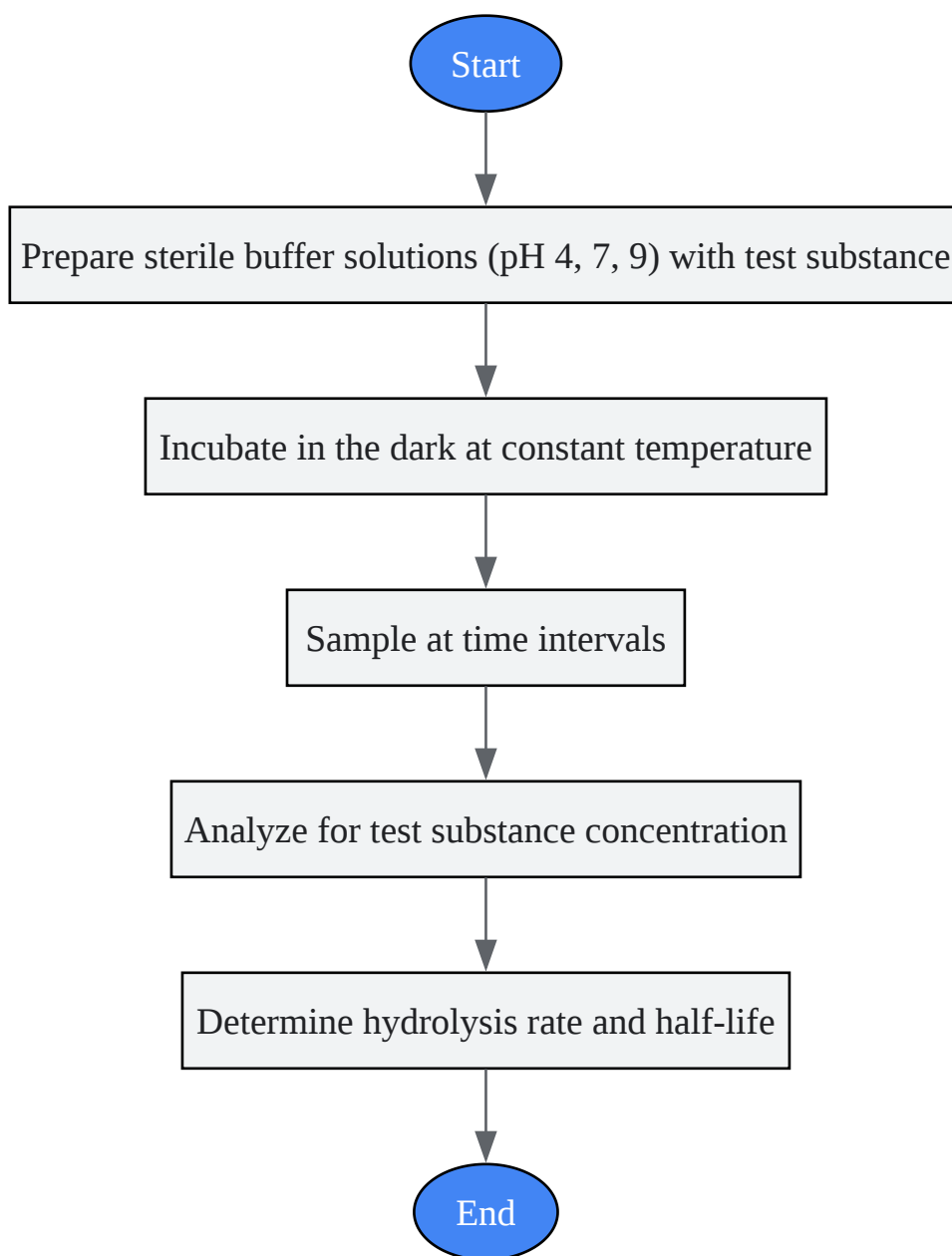
The environmental persistence of **3,7-Dimethyloctanal** is determined by a combination of biotic and abiotic degradation processes.

Biodegradation

The primary mechanism for the removal of **3,7-Dimethyloctanal** from the environment is expected to be biodegradation. While specific studies on **3,7-Dimethyloctanal** are not readily available in the public domain, its structural analogue, citronellal, is classified as readily biodegradable. This suggests that **3,7-Dimethyloctanal** is also likely to undergo rapid and extensive biodegradation in aquatic environments.

A proposed metabolic pathway for the biodegradation of **3,7-Dimethyloctanal** is illustrated below. This pathway is inferred from the known metabolic routes of similar aliphatic aldehydes and involves oxidation to the corresponding carboxylic acid, followed by further degradation through beta-oxidation.





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